

Ethyl 4-tosylpiperazine-1-carboxylate molecular weight

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Compound of Interest

Compound Name: Ethyl 4-tosylpiperazine-1-carboxylate

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An In-depth Technical Guide on **Ethyl 4-tosylpiperazine-1-carboxylate**

Overview

This technical guide provides a comprehensive analysis of **Ethyl 4-tosylpiperazine-1-carboxylate**, a chemical compound of interest to researchers and professionals in drug development and medicinal chemistry. This document details the compound's molecular characteristics, provides a detailed experimental protocol for its synthesis, and includes a discussion of the known biological significance of related piperazine compounds.

Data Presentation

The quantitative data for **Ethyl 4-tosylpiperazine-1-carboxylate** and its immediate synthetic precursor are summarized in the table below.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Key Precursors
Ethyl 4-tosylpiperazine-1-carboxylate	C ₁₄ H ₂₀ N ₂ O ₄ S	312.39	Ethyl 1-piperazinecarboxylate, p-Toluenesulfonyl chloride
Ethyl 1-piperazinecarboxylate	C ₇ H ₁₄ N ₂ O ₂	158.20[1]	Piperazine, Ethyl chloroformate
p-Toluenesulfonyl chloride	C ₇ H ₇ ClO ₂ S	190.65	Toluene, Chlorosulfonic acid

Experimental Protocols

A reliable method for the synthesis of **Ethyl 4-tosylpiperazine-1-carboxylate** can be adapted from the established procedure for its close structural analog, Ethyl 4-(phenylsulfonyl)piperazine-1-carboxylate[2].

Synthesis of Ethyl 4-tosylpiperazine-1-carboxylate[2]

Materials:

- Ethyl 1-piperazinecarboxylate (1.0 eq)
- p-Toluenesulfonyl chloride (1.0 eq)
- Toluene
- Methanol
- Alkaline water

Procedure:

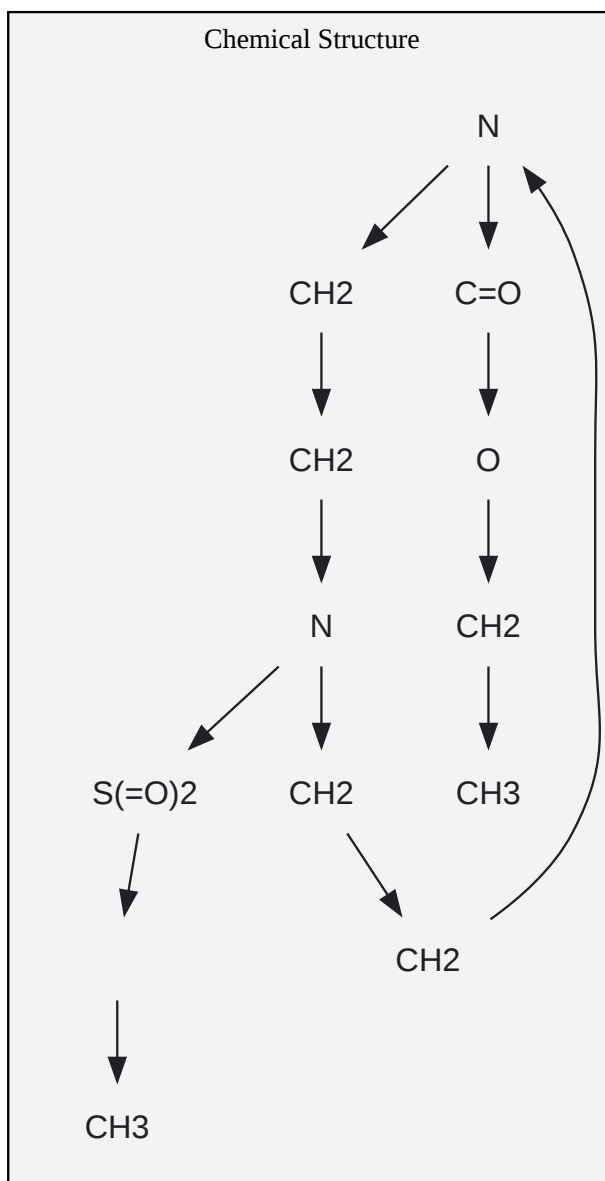
- To a stirred solution of p-toluenesulfonyl chloride (0.01 mol) in toluene (25 mL) in a round bottom flask, a solution of Ethyl 1-piperazinecarboxylate (0.01 mol) in toluene is added dropwise.

- The reaction mixture is then refluxed for 30 minutes, during which a precipitate is formed.
- After cooling to room temperature, the precipitate is filtered and washed with alkaline water.
- For purification, the resulting solid is dissolved in methanol at room temperature.
- Slow evaporation of the methanol solution yields the crystalline product of **Ethyl 4-tosylpiperazine-1-carboxylate**.

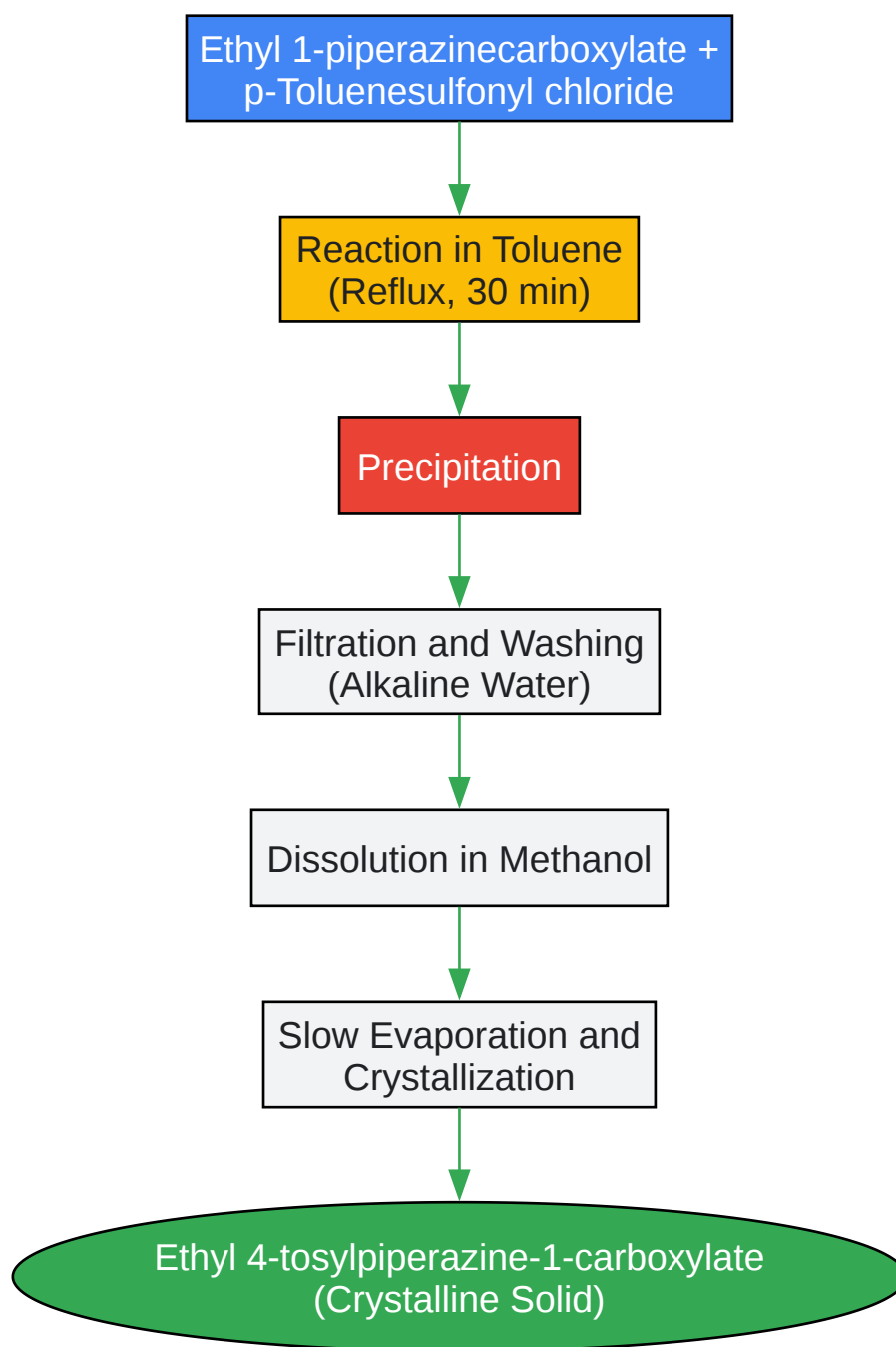
Mandatory Visualizations

Chemical Structure

Ethyl 4-tosylpiperazine-1-carboxylate

[Click to download full resolution via product page](#)Caption: Chemical Structure of **Ethyl 4-tosylpiperazine-1-carboxylate**

Synthetic Workflow



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Caption: Synthetic Workflow for **Ethyl 4-tosylpiperazine-1-carboxylate**

Biological Context and Signaling Pathways

While specific research on the biological activity of **Ethyl 4-tosylpiperazine-1-carboxylate** is not extensively documented, the piperazine structural motif is a well-established

pharmacophore in medicinal chemistry. Piperazine derivatives are known to possess a broad spectrum of biological activities, including antibacterial, antifungal, and antineoplastic properties[3]. The incorporation of a tosyl group introduces a sulfonamide moiety, a functional group present in many therapeutic agents. The biological effects of such compounds are often attributed to their ability to interact with various enzymes and receptors within cellular signaling pathways. Further investigation is warranted to elucidate the specific biological targets and mechanisms of action for **Ethyl 4-tosylpiperazine-1-carboxylate**.

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References

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